

# 1-(6-Bromopyridin-2-yl)-4-methylpiperazine CAS number and structure

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## Compound of Interest

Compound Name:	1-(6-Bromopyridin-2-yl)-4-methylpiperazine
Cat. No.:	B130742

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(6-Bromopyridin-2-yl)-4-methylpiperazine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical identity, structural information, and relevant physicochemical properties.

### Chemical Identity and Structure

CAS Number: 153976-27-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Formula: C<sub>10</sub>H<sub>14</sub>BrN<sub>3</sub>[\[1\]](#)[\[4\]](#)

Molecular Weight: 256.15 g/mol [\[1\]](#)

### Chemical Structure:

Caption: 2D structure of **1-(6-Bromopyridin-2-yl)-4-methylpiperazine**.

### Physicochemical Properties

A summary of the key physicochemical properties of **1-(6-Bromopyridin-2-yl)-4-methylpiperazine** is presented in the table below. This information is crucial for its handling, formulation, and assessment of its drug-like properties.

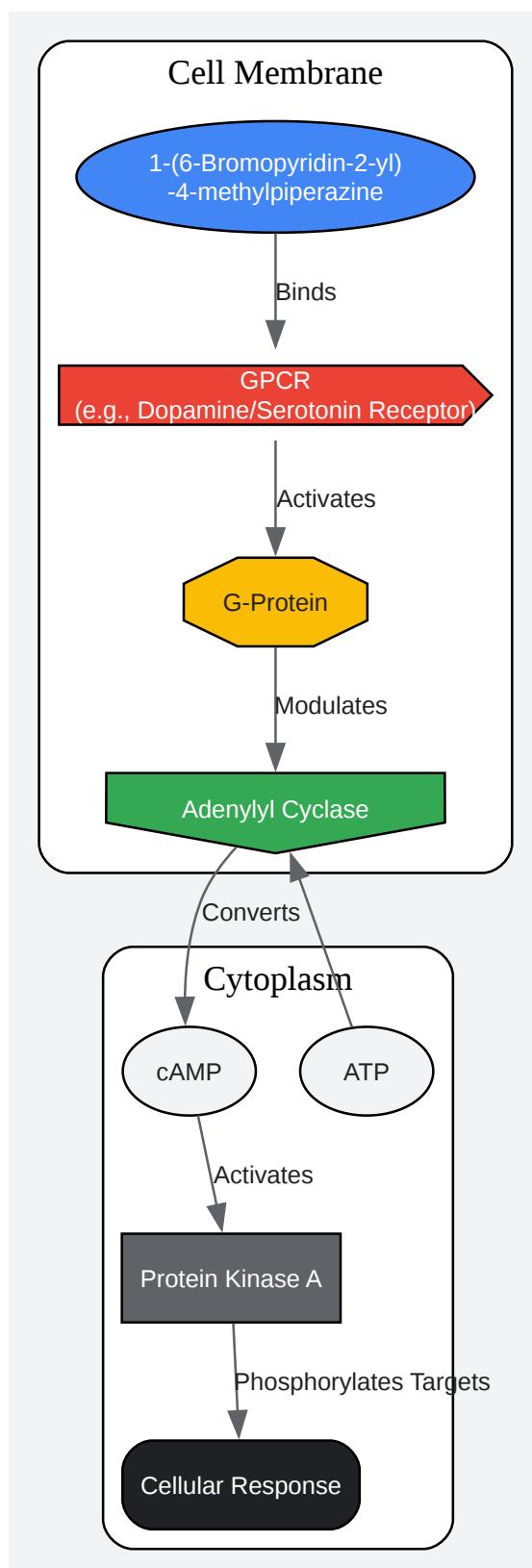
Property	Value	Reference
Physical State	Yellow to colorless oil	<a href="#">[1]</a>
Purity	≥95%	<a href="#">[4]</a>
Storage Conditions	Inert atmosphere, 2-8°C	<a href="#">[4]</a>

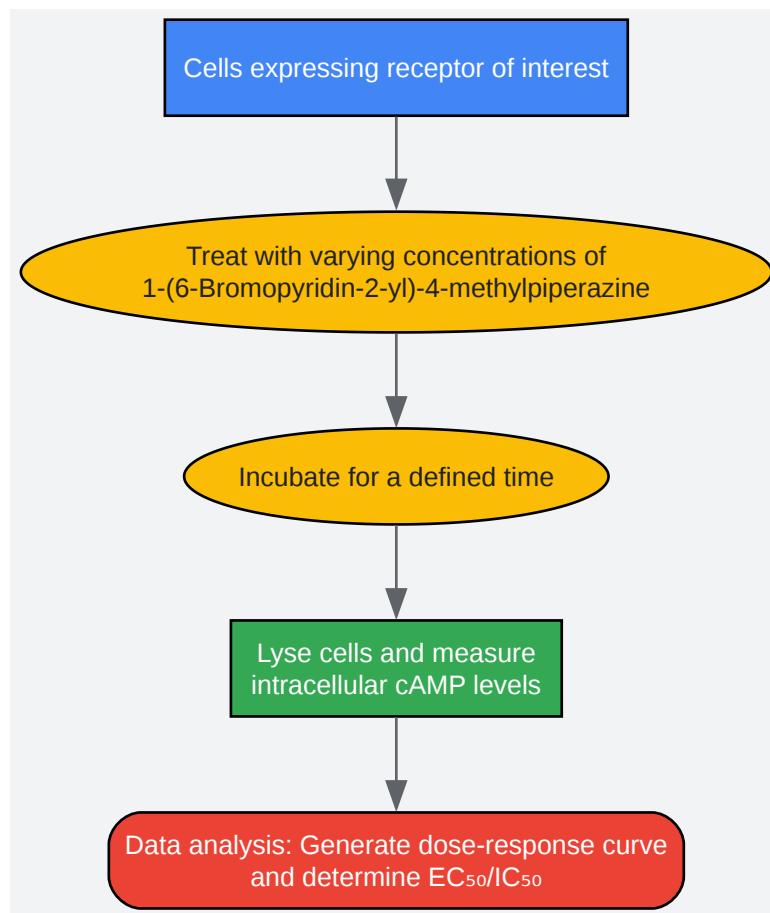
## Synthesis

While a specific, detailed experimental protocol for the synthesis of **1-(6-Bromopyridin-2-yl)-4-methylpiperazine** is not readily available in the searched literature, a general synthetic approach can be inferred from the synthesis of related arylpiperazine compounds. A plausible synthetic route would involve the nucleophilic substitution of a di-halogenated pyridine with N-methylpiperazine.

A general procedure for a similar transformation, the Goldberg reaction, involves the copper-catalyzed coupling of an amine with an aryl halide. For instance, the synthesis of 2-alkyl(aryl)aminopyridines from 2-bromopyridine has been reported using a copper iodide and 1,10-phenanthroline catalyst system.[\[5\]](#)

## Logical Workflow for a Potential Synthesis:





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## References

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